

trilinolein IC50 comparison other antioxidants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

Get Quote

Comparative Antioxidant Data

Substance	Class / Type	Key Measured Activity	Experimental Model / Assay	Citation
Trilinolein	Polyunsaturated triglyceride	-48.0% max reduction of OFR (at $10^{(-10)}$ to $10^{(-6)}$ M)	In vitro enhanced chemiluminescence (measuring oxygen-free radicals, OFR)	[1]
Catechin	Flavonoid (flavan-3-ol)	-40.0% max reduction of OFR (at $10^{(-7)}$ M)	In vitro enhanced chemiluminescence (measuring oxygen-free radicals, OFR)	[1]
Trolox	Water-soluble vitamin E analog	-39.2% max reduction of OFR	In vitro enhanced chemiluminescence (measuring oxygen-free radicals, OFR)	[1]
Triolein	Monounsaturated triglyceride	-31.9% max reduction of OFR	In vitro enhanced chemiluminescence (measuring oxygen-free radicals, OFR)	[1]

Substance	Class / Type	Key Measured Activity	Experimental Model / Assay	Citation
Quercetin	Flavonoid (flavonol)	Apparent rate constant: 0.34 ± 0.06 s ⁻¹ ; Activation Energy: 23.0 ± 2.5 kJ/mol	In vitro DPPH radical reduction assay	[2]
Catechin	Flavonoid (flavanol)	Apparent rate constant: 0.09 ± 0.02 s ⁻¹ ; Activation Energy: 32.5 ± 2.5 kJ/mol	In vitro DPPH radical reduction assay	[2]
Naringenin	Flavonoid (flavanone)	Not oxidized by DPPH radical	In vitro DPPH radical reduction assay	[2]

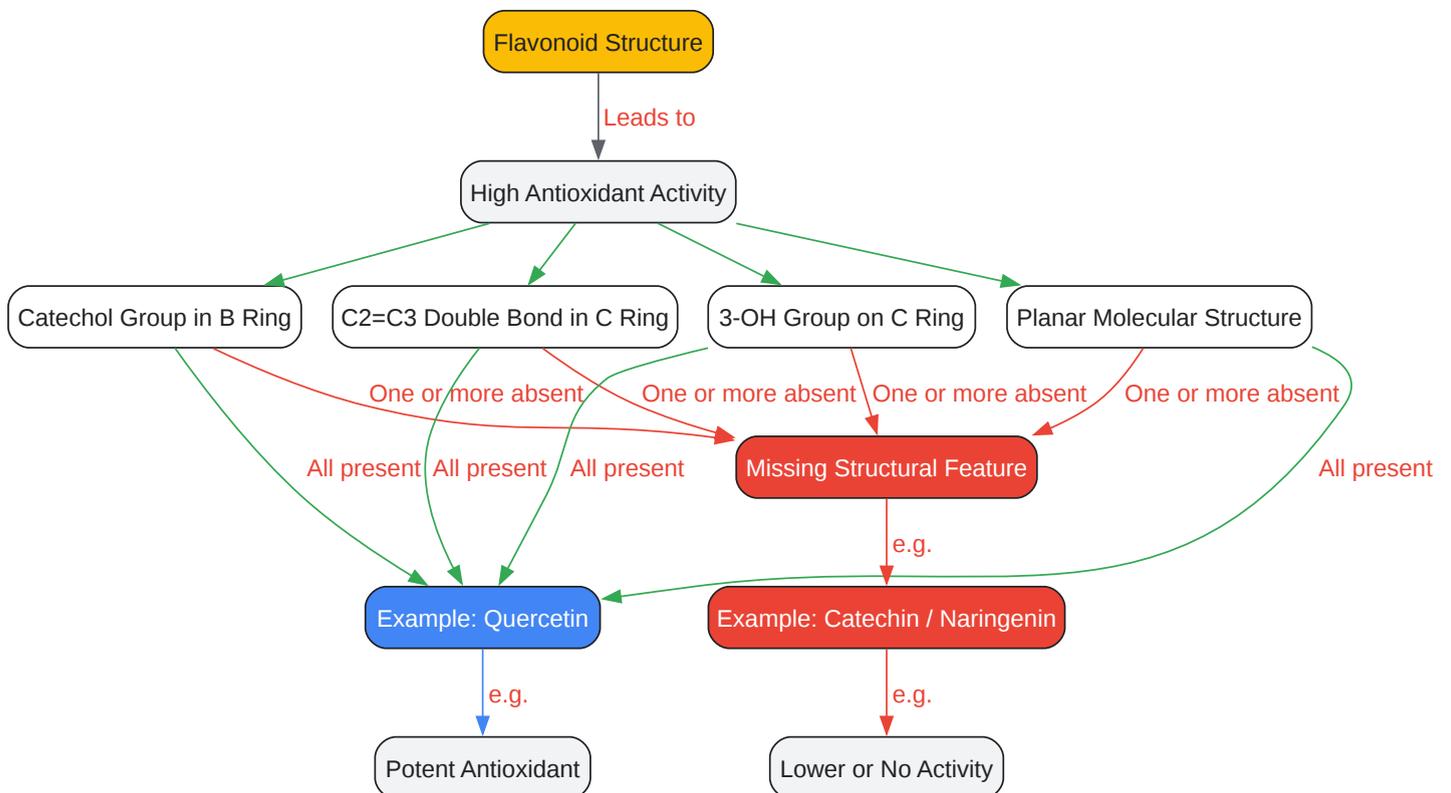
Experimental Protocols Cited

The data in the table above is derived from specific methodologies. Here are the details of the key experimental protocols:

- Enhanced Chemiluminescence Assay (for Trilinolein, Catechin, etc.):** This study used enhanced chemiluminescence to measure the scavenging of oxygen-derived free radicals (OFR) [1]. Chemicals were pretreated at concentrations ranging from 10⁻⁹ to 10⁻⁷ M. The antioxidant activity was reported as the maximal percentage reduction of OFR compared to a baseline, showing a dose-responsive effect. The study concluded that unsaturated compounds generally showed stronger antioxidant activity than saturated ones [1].
- DPPH Radical Reduction Assay (for Quercetin, Catechin, etc.):** This methodology involved the reduction of the stable 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical by flavonoids [2]. The apparent reaction rate constants (s⁻¹) were measured at 20 °C, and the activation energies (kJ/mol) for the reaction were calculated. The stoichiometry of the DPPH–flavonoid reaction was determined to be 1:1. This study also connected the differences in activity to the molecular structure of the flavonoids [2].

Structural Determinants of Antioxidant Activity in Flavonoids

The significant difference in activity between the flavonoids tested in the DPPH assay can be understood by examining their molecular structures. Research has identified key features that contribute to high radical-scavenging activity [2].



[Click to download full resolution via product page](#)

This diagram illustrates why quercetin is a more potent antioxidant than catechin or naringenin in the DPPH assay. Quercetin contains all the favorable structural motifs: a **catechol group** (3',4'-ortho-dihydroxyl) in the B-ring, which is a key radical target site; the **C2=C3 double bond** in conjugation with the 4-oxo group in the C-ring, which allows for electron delocalization across the molecule; and a **3-OH group** on the C-ring that enhances activity [2]. This structure also allows for a planar configuration. In contrast, catechin lacks the C2=C3 double bond, and naringenin lacks both this double bond and the 3-OH group, explaining their significantly lower or absent activity in the DPPH model [2].

A Guide for Further Research

To build a comprehensive comparison guide for a research audience, I suggest the following steps:

- **Systematic Literature Review:** Conduct a focused review for "**trilinolein** AND IC50" and for standard antioxidants (e.g., Trolox, ascorbic acid, quercetin) in well-defined assays like DPPH, ORAC, or FRAP.
- **Standardized Experimental Comparison:** If feasible, the most authoritative approach would be to generate new experimental data by testing **trilinolein** and key comparator antioxidants side-by-side in the same laboratory under identical conditions and multiple assays.
- **Consult Specialized Databases:** Utilize biochemical databases like PubChem or ChEMBL for curated bioactivity data, which may contain IC50 values for various compounds in standardized tests.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The in vitro antioxidant activity of trilinolein and other lipid- ... [pubmed.ncbi.nlm.nih.gov]
2. Comparative analysis of molecular properties and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [trilinolein IC50 comparison other antioxidants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b630364#trilinolein-ic50-comparison-other-antioxidants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com